

An In-depth Technical Guide to 3-(4-Fluorobenzoyl)propionic Acid

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Compound of Interest

Compound Name: 3-(4-Fluorobenzoyl)propionic acid

CAS No.: 366-77-8

Cat. No.: B1222277

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This guide provides a comprehensive technical overview of **3-(4-Fluorobenzoyl)propionic acid**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and organic synthesis. The document covers the molecule's fundamental properties, synthesis, characterization, and significant applications, grounding all information in established scientific principles and methodologies.

Core Molecular Attributes

3-(4-Fluorobenzoyl)propionic acid, also known by synonyms such as 4-(4-Fluorophenyl)-4-oxobutanoic acid, is a solid, white powder at room temperature.^[1] Its core structure consists of a fluorophenyl group attached to a butyric acid chain via a ketone, making it an alkyl-phenylketone derivative.^[2] This structure is fundamental to its utility as a versatile building block in the synthesis of more complex molecules.^[1]

Physicochemical Properties

A summary of the key identifiers and properties of **3-(4-Fluorobenzoyl)propionic acid** is presented below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₉ FO ₃	[1][3][4]
Molecular Weight	196.18 g/mol	[3][4]
CAS Number	366-77-8	[3]
Melting Point	98-104 °C	[1]
Appearance	White powder	[1]
Linear Formula	FC ₆ H ₄ COCH ₂ CH ₂ CO ₂ H	
InChI Key	WUYWHIAAQYQKPP-UHFFFAOYSA-N	[5]
SMILES	OC(=O)CCC(=O)c1ccc(F)cc1	[2]

Synthesis and Mechanism

The primary route for synthesizing **3-(4-Fluorobenzoyl)propionic acid** is the Friedel-Crafts acylation of fluorobenzene with succinic anhydride.[6][7] This electrophilic aromatic substitution reaction is a cornerstone of organic synthesis, valued for its efficiency in forming carbon-carbon bonds with aromatic rings.

The Friedel-Crafts Acylation Mechanism

The reaction is catalyzed by a Lewis acid, typically anhydrous aluminum chloride (AlCl₃), which activates the succinic anhydride to generate a potent electrophile, the acylium ion.[8][9] The electron-rich fluorobenzene ring then attacks this ion. Due to the directing effects of the fluorine atom and steric considerations, the acylation occurs predominantly at the para position.[10] A subsequent aqueous workup neutralizes the reaction and liberates the final ketone product.[7][11]

Caption: Key application areas for **3-(4-Fluorobenzoyl)propionic acid**.

Other Industrial Uses

Beyond pharmaceuticals, this compound serves as a building block in the production of specialty chemicals and agrochemicals. [1]Its structural features contribute to the efficacy of the final products. It is also used in material science to develop polymeric materials with improved thermal and mechanical properties. [1]In analytical chemistry, it can be employed as a reference standard for chromatographic techniques. [1]

Safety and Handling

3-(4-Fluorobenzoyl)propionic acid is classified as an acute toxicant if swallowed (Acute Tox. 4 Oral) and requires careful handling. [2]Standard personal protective equipment (PPE), including gloves, eye shields, and a dust mask, should be worn when working with the solid compound. [2]It should be stored in a cool, dry place, with recommended storage temperatures between 0-8 °C. [1]

References

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